

Bromofluoromethane Montreal Protocol compliance

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

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Bromofluoromethane Compliance & Research Guide

This technical support center is designed to help researchers and scientists navigate the regulatory and practical challenges of working with **bromofluoromethane** under the Montreal Protocol.

Regulatory Framework Overview

The Montreal Protocol is an international treaty designed to protect the ozone layer by phasing out the production and consumption of ozone-depleting substances (ODS) [1]. **Bromofluoromethane**, which contains ozone-depleting bromine, falls under its control.

Kigali Amendment (2016): This amendment extended the Protocol's scope to include the phase-down of **hydrofluorocarbons (HFCs)**, which are potent greenhouse gases often used as alternatives to ODS. While **bromofluoromethane** is not an HFC, this amendment highlights the treaty's evolving nature and dual focus on ozone and climate [1] [2].

Frequently Asked Questions (FAQs)

- **FAQ 1: Can I use bromofluoromethane in my laboratory experiments?** The use of **bromofluoromethane** is generally prohibited. However, the Montreal Protocol does include exemptions for "essential uses" where no technically or economically feasible alternative exists. For laboratory and analytical applications, a specific essential use exemption must be in place. You must consult your national authority (e.g., the EPA in the United States) to confirm the status of such exemptions and the specific approved uses [1].
- **FAQ 2: What are the key properties that led to its phase-out?** **Bromofluoromethane** contains bromine, which is highly effective at catalytically destroying stratospheric ozone. Its **Ozone Depletion Potential (ODP)** is a key metric for regulation. While its exact ODP varies, all brominated compounds are controlled due to their high ozone-destroying efficiency [1] [3].
- **FAQ 3: What are the penalties for non-compliance?** Penalties are determined by national governments in line with their obligations under the Montreal Protocol. In the United States, non-compliance can lead to significant fines and enforcement actions under the Clean Air Act. It is critical to adhere to all national regulations regarding the purchase, use, and disposal of controlled substances [3].
- **FAQ 4: Are there any viable alternatives for research?** Identifying alternatives depends entirely on the experimental purpose. For example, if **bromofluoromethane** is used as a methylating agent, other methyl halides or reagents may serve as substitutes. If its properties are being studied, computational chemistry or testing of alternative compounds with lower ODP may be viable paths. You should consult scientific literature and chemical alternative assessments for your specific application.

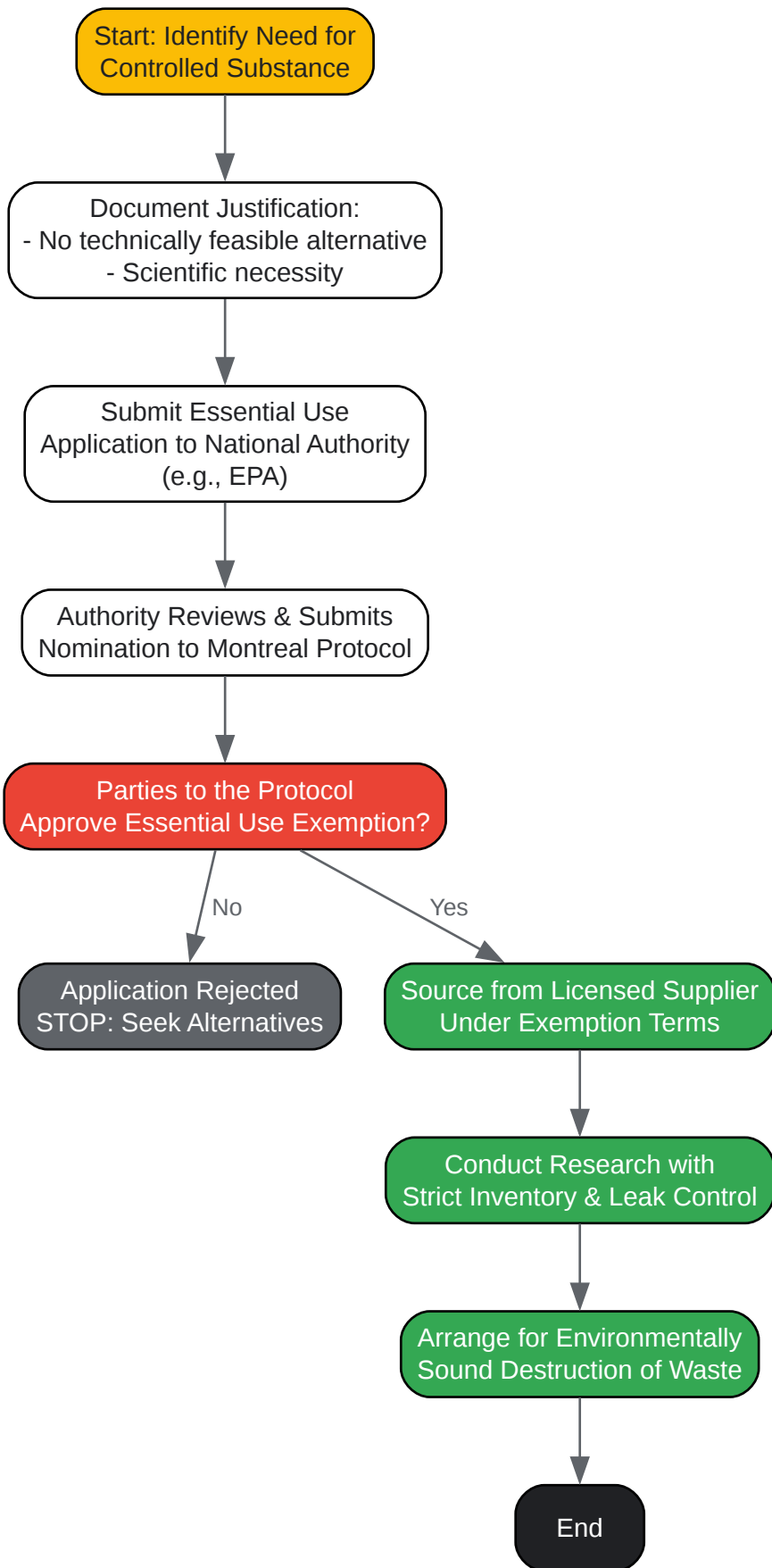
Troubleshooting Common Scenarios

- **Scenario 1: A legacy research protocol specifies the use of bromofluoromethane.**
 - **Challenge:** The protocol is outdated and non-compliant.
 - **Solution:** Initiate a review of the experimental methodology. The primary goal should be to identify and validate a safer, compliant alternative chemical or a different technique that achieves the same scientific objective.

- **Scenario 2: A vendor unexpectedly offers to sell you bromofluoromethane.**
 - **Challenge:** The legal supply of newly produced **bromofluoromethane** is virtually non-existent in most countries.
 - **Solution:** Exercise extreme caution. This could indicate illegal trade. Verify the vendor's credentials and the chemical's origin with your national regulatory body. Do not purchase it without confirmed legal authorization.
- **Scenario 3: You discover an old, unlabeled cylinder of a controlled substance in your storage.**
 - **Challenge:** Proper identification and disposal of a potential ODS.
 - **Solution:** Do not attempt to move or open the cylinder. Immediately contact your institution's Environmental Health and Safety (EHS) department. They are trained to handle, identify, and arrange for the environmentally sound destruction of such materials, in line with national regulations [4].

Experimental Protocol: Sourcing and Compliance Verification

This protocol outlines the mandatory steps for legally sourcing and using controlled substances under essential use exemptions.



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Chemical Alternatives Comparison

For researchers whose work involves the properties or applications of halomethanes, the following table compares regulated substances with potential lower-impact compounds. This is for informational purposes only; each alternative requires rigorous evaluation for your specific application.

Chemical Name	Ozone Depletion Potential (ODP)	Global Warming Potential (GWP)	Key Regulatory Status	Research Considerations
Bromomethane (Methyl Bromide) [3]	~0.6 (Significant)	~2	Fully phased out under Montreal Protocol; critical use exemptions only.	Legacy fumigant; historical importance.
Chlorofluorocarbons (CFCs) [1]	0.6 - 1.0 (High)	4,680 - 10,720 (High)	Fully phased out globally.	Used in early refrigeration & as propellants.
R32 (HFC) [5]	0	675 (Moderate)	Phasedown under Kigali Amendment; not an ODS.	Modern refrigerant; research focus on energy efficiency & lower-GWP alternatives.
Hydrochlorofluorocarbons (HCFCs) [1]	0.01 - 0.5 (Low to Medium)	76 - 2,270 (Low to High)	Phased out in developed countries; phase-out ongoing in developing countries.	Used as transitional replacements for CFCs.

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To cite this document: Smolecule. [Bromofluoromethane Montreal Protocol compliance]. Smolecule, [2026]. [Online PDF]. Available at:

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